

Technical Guide: Chemical Structure, Genesis, and Control of Ondansetron Impurity D

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Compound of Interest

Compound Name: 1,2,3,9-Tetrahydro-9-methyl-3-methylene-4H-carbazol-4-one

CAS No.: 99614-64-9

Cat. No.: B143641

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Executive Summary

Ondansetron Impurity D (EP) / Related Compound D (USP) is a chemically reactive

-unsaturated ketone.^[1] It serves a dual role in the lifecycle of the antiemetic drug Ondansetron: it is the penultimate synthetic intermediate (the "enone") and a primary degradation product resulting from the retro-Michael cleavage of the API under stress conditions. Due to its conjugated exocyclic methylene structure, it possesses Michael acceptor properties, necessitating strict control strategies during drug substance manufacturing and stability monitoring.

Part 1: Chemical Identity & Structural Elucidation

Impurity D is distinct from other ondansetron impurities due to the absence of the imidazole moiety. It represents the carbazolone core featuring an exocyclic double bond at the C3 position.

Nomenclature and Identification

Parameter	Technical Detail
Common Name	Ondansetron Impurity D (EP) / Related Compound D (USP)
Chemical Name	9-Methyl-3-methylene-1,2,3,9-tetrahydro-4H-carbazol-4-one
CAS Number	99614-64-9
Molecular Formula	
Molecular Weight	211.26 g/mol
Structural Class	Tetrahydrocarbazolone derivative; -unsaturated ketone (Enone)
Appearance	White to pale beige solid
Solubility	Soluble in chloroform, methanol, and ethyl acetate

Structural Alert (Michael Acceptor)

The defining feature of Impurity D is the exocyclic methylene group at position 3. This creates a conjugated system with the carbonyl at position 4.

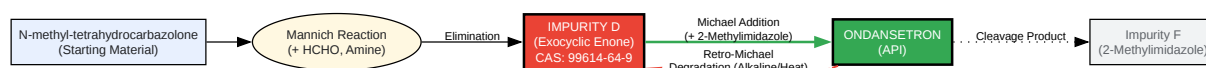
- **Reactivity:** The -carbon of the double bond is electrophilic. In the synthesis of Ondansetron, this electrophilicity is exploited to attach the nucleophilic 2-methylimidazole.
- **Toxicological Implication:** As an unreacted impurity, this electrophilic site can potentially alkylate biological nucleophiles (e.g., DNA bases, proteins), categorizing it as a structural alert for genotoxicity (Ashby-Tennant alert), although specific limits are often governed by ICH M7 based on Ames test data.

Part 2: Mechanistic Origins (Synthesis & Degradation)

Impurity D is unique because it exists in a reversible equilibrium with Ondansetron. It is formed via Mannich condensation during synthesis and regenerates via Retro-Michael elimination during degradation.

Formation Pathways

- **Synthetic Route (Forward):** The starting material, 1,2,3,9-tetrahydro-9-methyl-4H-carbazol-4-one, undergoes a Mannich reaction with formaldehyde and a secondary amine (e.g., dimethylamine or morpholine), followed by elimination to form Impurity D.
- **Degradation Route (Reverse):** Under thermal or alkaline stress, Ondansetron undergoes a retro-Michael addition, expelling the good leaving group 2-methylimidazole (Impurity F) and reverting to the stable conjugated system of Impurity D.



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Figure 1: The reversible pathway showing Impurity D as both a precursor and a degradation product of Ondansetron.

Part 3: Analytical Profiling & Detection

Detecting Impurity D requires specific HPLC conditions because its polarity differs significantly from Ondansetron (which contains a basic imidazole) and the starting carbazolone.

Physicochemical Behavior in Chromatography

- **Polarity:** Impurity D lacks the basic imidazole ring found in Ondansetron. In the acidic buffers typically used for Ondansetron analysis (pH 3-5), Ondansetron is protonated and elutes with a specific retention profile. Impurity D remains neutral and hydrophobic but is smaller.
- **USP/EP Retention:** According to USP monographs, Impurity D typically elutes earlier than Ondansetron (Relative Retention Time, RRT

0.4). This early elution is characteristic of its smaller size and lack of positive charge interaction with the stationary phase compared to the protonated API.

Standardized HPLC Method (USP-Aligned)

To quantify Impurity D, the following validated parameters are recommended:

Parameter	Specification
Column	L1 packing (C18), 4.6 mm x 250 mm, 5 μ m (e.g., nitrile or C18)
Mobile Phase	Phosphate Buffer (pH ~5.4) : Acetonitrile (50:50 or 80:20 gradient)
Flow Rate	1.5 mL/min
Detection (UV)	216 nm (high sensitivity) or 249 nm (selectivity)
Target RRT	~0.40 (relative to Ondansetron)
Limit (USP)	NMT 0.10%

Mass Spectrometry Profile

- ESI (+):

m/z.
- Fragmentation: Distinct loss of the methyl group or CO, but lacks the characteristic imidazole fragments (m/z 83) seen in Ondansetron MS/MS.

Part 4: Experimental Protocol: Isolation & Validation

For researchers needing to generate Impurity D for reference standards or retention time marking, it can be synthesized via controlled degradation.

Protocol: Generation via Alkaline Hydrolysis

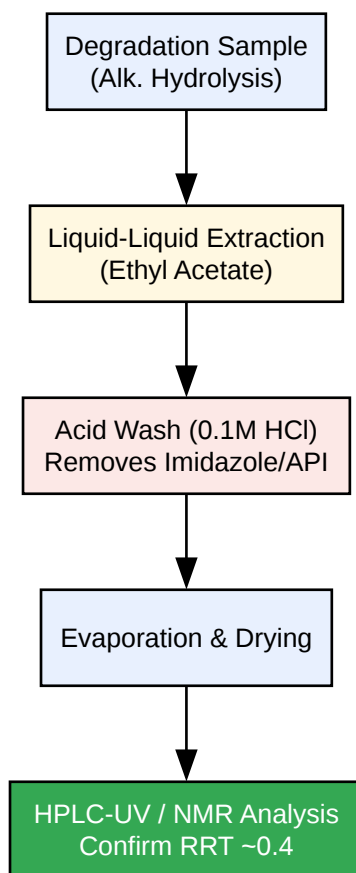
Principle: Force the retro-Michael reaction to revert Ondansetron to Impurity D.

Reagents:

- Ondansetron HCl (100 mg)
- 1M NaOH (aqueous)[2]
- Ethyl Acetate (extraction solvent)[1][2][3]

Step-by-Step Procedure:

- Dissolution: Dissolve 100 mg Ondansetron HCl in 50 mL of 1M NaOH/Methanol (1:1 v/v).
- Reflux: Heat the mixture to 80°C for 24–30 hours. Monitor via TLC (Silica; Hexane:EtOAc 6:4).[2] Impurity D will appear as a less polar spot (higher R_f) compared to Ondansetron.
- Extraction: Cool to room temperature. Extract the aqueous mixture with Ethyl Acetate (3 x 50 mL).
- Purification: The organic layer contains Impurity D and released 2-methylimidazole. Wash with dilute acid (0.1M HCl) to remove the basic 2-methylimidazole and unreacted Ondansetron (which will protonate and partition into water).
- Isolation: Dry the organic layer over anhydrous Na_2SO_4 and evaporate. The residue is high-purity Impurity D (Enone).
- Validation: Confirm structure via ^1H -NMR (Look for exocyclic methylene protons at δ ~5.5–6.5 ppm).



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Figure 2: Isolation workflow to obtain analytical grade Impurity D from Ondansetron.

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